

Empesertib: Application Notes and Protocols for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Empesertib*

Cat. No.: *B8068678*

[Get Quote](#)

For researchers, scientists, and drug development professionals, this document provides detailed information on the solubility and stock solution preparation of **Empesertib** (BAY 1161909), a potent and selective inhibitor of the serine/threonine kinase Mps1.

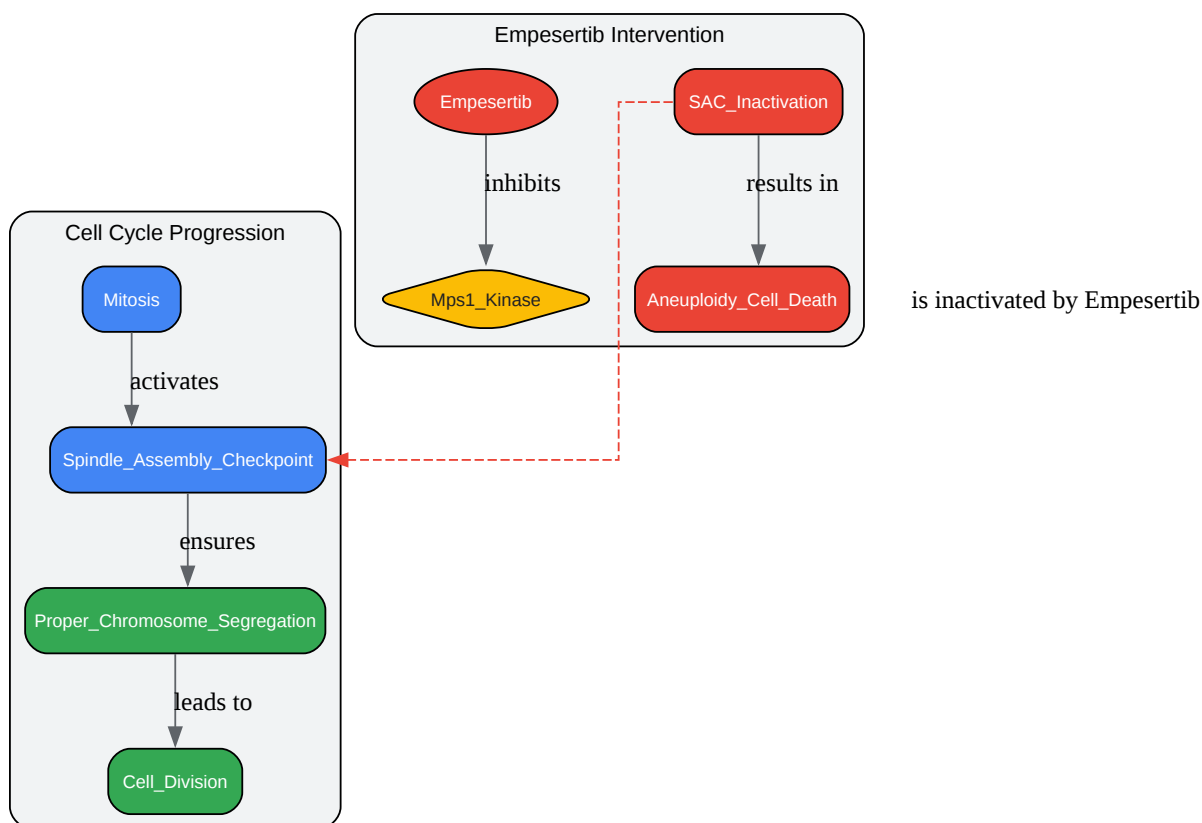
Physicochemical and Solubility Data

Empesertib is an orally bioavailable small molecule with potential antineoplastic activity.[1] Its chemical formula is C₂₉H₂₆FN₅O₄S, with a molar mass of 559.62 g/mol.[2] Understanding its solubility is critical for the design and execution of both in vitro and in vivo studies.

Solvent	Solubility	Concentration (mM)	Notes
DMSO	100 mg/mL[3]	178.69 mM[3]	Use fresh, anhydrous DMSO as moisture can reduce solubility. [3]
Water	Insoluble[4]	-	
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL[5]	≥ 4.47 mM[5]	Results in a clear solution.[5]
10% DMSO, 90% (20% SBE-β-CD in Saline)	2.5 mg/mL[5]	4.47 mM[5]	Forms a suspended solution; sonication may be required.[5]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL[5]	≥ 4.47 mM[5]	Results in a clear solution.[5]

Mechanism of Action: Mps1 Kinase Inhibition

Empesertib functions as a selective inhibitor of monopolar spindle 1 (Mps1) kinase, a key regulator of the spindle assembly checkpoint (SAC).[1][2] The SAC is a crucial cellular mechanism that ensures the proper segregation of chromosomes during mitosis. By inhibiting Mps1, **Empesertib** disrupts the SAC, leading to chromosomal misalignment, aneuploidy, and ultimately, cell death in cancer cells that overexpress Mps1.[1]



[Click to download full resolution via product page](#)

Caption: **Empesertib** inhibits Mps1 kinase, leading to SAC inactivation and subsequent cell death.

Experimental Protocols: Stock Solution Preparation

High-Concentration DMSO Stock Solution (for in vitro use)

This protocol details the preparation of a high-concentration stock solution of **Empesertib** in DMSO, which can be further diluted in culture media for cellular assays.

Materials:

- **Empesertib** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- **Weighing:** Accurately weigh the desired amount of **Empesertib** powder in a sterile microcentrifuge tube. For example, to prepare a 100 mM stock solution from 5.6 mg of **Empesertib** (MW: 559.62 g/mol), you would add 100 μ L of DMSO.
- **Solubilization:** Add the calculated volume of anhydrous DMSO to the tube containing the **Empesertib** powder.
- **Mixing:** Vortex the solution thoroughly until the **Empesertib** is completely dissolved. Gentle warming or sonication can be used to aid dissolution if precipitation occurs.[5]
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[5]

Working Solution for in vivo Administration

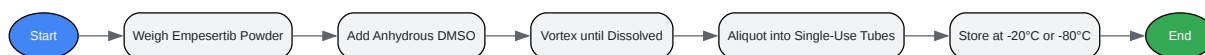
This protocol provides a method for preparing a formulation of **Empesertib** suitable for oral or intraperitoneal injection in animal models.

Materials:

- **Empesertib** DMSO stock solution (e.g., 25 mg/mL)
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes
- Calibrated pipettes

Procedure:

- Preparation of Vehicle: In a sterile tube, prepare the vehicle by mixing the solvents in the specified order. For a final formulation of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline, the volumes will be adjusted accordingly.
- Addition of **Empesertib**: To prepare a 1 mL working solution of 2.5 mg/mL, add 100 μ L of a 25 mg/mL **Empesertib** DMSO stock solution to 400 μ L of PEG300 and mix until clear.[5]
- Addition of Surfactant: Add 50 μ L of Tween-80 to the mixture and mix thoroughly.[5]
- Final Dilution: Add 450 μ L of Saline to bring the total volume to 1 mL and mix until a clear solution is obtained.[5] This working solution should be prepared fresh before each use.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a high-concentration **Empesertib** DMSO stock solution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. empesertib - My Cancer Genome [mycancergenome.org]
- 2. Empesertib - Wikipedia [en.wikipedia.org]
- 3. selleckchem.com [selleckchem.com]
- 4. medkoo.com [medkoo.com]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Empesertib: Application Notes and Protocols for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8068678#empesertib-solubility-and-stock-solution-preparation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com